

"Keto-D-fructose phthalazin-1-ylhydrazone" molecular structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Keto-D-fructose phthalazin-1-ylhydrazone*

Cat. No.: *B15549321*

[Get Quote](#)

An In-depth Technical Guide to Keto-D-fructose phthalazin-1-ylhydrazone

For Researchers, Scientists, and Drug Development Professionals

Introduction

Keto-D-fructose phthalazin-1-ylhydrazone is a carbohydrate derivative belonging to the class of hydrazones. It is formed by the condensation of D-fructose, a ketohexose, with phthalazin-1-ylhydrazine. This molecule is of interest to researchers in the fields of glycobiology and medicinal chemistry. Its structure combines the functionalities of a sugar moiety with a heterocyclic phthalazine core, suggesting potential applications in chemical biology as a molecular probe or as a scaffold for the development of novel therapeutic agents. Phthalazine derivatives have been reported to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. The conjugation of such a heterocyclic system to a sugar molecule may influence its pharmacokinetic and pharmacodynamic properties. This guide provides a comprehensive overview of the molecular structure, properties, and potential applications of **Keto-D-fructose phthalazin-1-ylhydrazone**, based on available chemical data and literature on related compounds.

Molecular Structure and Properties

The molecular structure of **Keto-D-fructose phthalazin-1-ylhydrazone** consists of a D-fructose backbone linked to a phthalazin-1-ylhydrazine moiety via a hydrazone bond.

Table 1: Physicochemical Properties of **Keto-D-fructose phthalazin-1-ylhydrazone**

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₈ N ₄ O ₅	[1][2]
Molecular Weight	322.32 g/mol	[1][2]
CAS Number	1082040-10-5	[1][2]
Appearance	White to off-white solid (predicted)	Inferred from similar compounds
Melting Point	120-126 °C	Supplier Data
Solubility	Soluble in polar organic solvents like DMSO and DMF; sparingly soluble in water (predicted)	Inferred from structure
SMILES	C1=CC=C2C(=C1)C=NN=C2N N=C(CO)C(C(C(CO)O)O)O	[1]

Note: Some properties are predicted based on the chemical structure and data for related compounds due to the limited availability of specific experimental data for this molecule.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Keto-D-fructose phthalazin-1-ylhydrazone** is not readily available in the published literature, a general and plausible synthetic route can be inferred from standard methods for hydrazone formation from sugars. The synthesis would involve the condensation reaction between D-fructose and phthalazin-1-ylhydrazine.

General Experimental Protocol for Hydrazone Formation

This protocol is a generalized procedure and may require optimization for the specific synthesis of **Keto-D-fructose phthalazin-1-ylhydrazone**.

Materials:

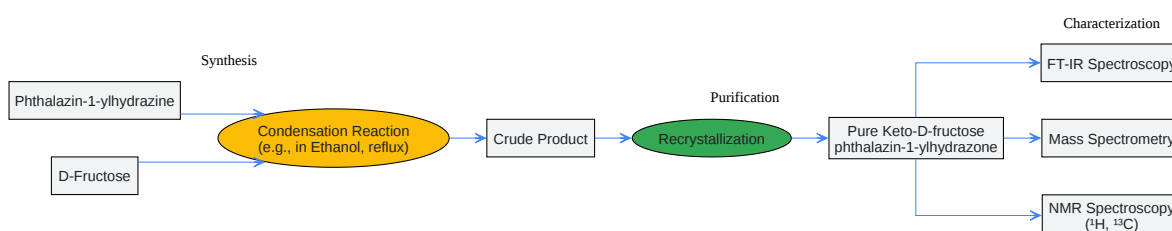
- D-fructose
- Phthalazin-1-ylhydrazine
- Anhydrous ethanol or methanol
- Glacial acetic acid (as a catalyst, optional)
- Reaction flask with a condenser
- Stirring apparatus
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- Dissolve D-fructose in a minimal amount of hot anhydrous ethanol or methanol in a round-bottom flask.
- In a separate container, dissolve an equimolar amount of phthalazin-1-ylhydrazine in the same solvent.
- Add the phthalazin-1-ylhydrazine solution to the D-fructose solution with continuous stirring.
- A catalytic amount of glacial acetic acid may be added to facilitate the reaction.
- The reaction mixture is then typically refluxed for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the mixture is cooled to room temperature, which may induce the precipitation of the product.

- The solid product is collected by filtration, washed with a small amount of cold solvent, and then dried.
- Further purification can be achieved by recrystallization from a suitable solvent system.

Logical Workflow for Synthesis and Characterization



[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis and characterization of **Keto-D-fructose phthalazin-1-ylhydrazone**.

Spectroscopic Data (Predicted and General)

Experimental spectroscopic data for **Keto-D-fructose phthalazin-1-ylhydrazone** is not currently available in public databases. However, the expected spectral features can be predicted based on its structure.

Table 2: Predicted Spectroscopic Data

Technique	Predicted Features
^1H NMR	- Aromatic protons (phthalazine ring): Signals in the range of 7.5-8.5 ppm.- Sugar protons (fructose moiety): A complex pattern of signals in the range of 3.5-5.0 ppm.- NH proton (hydrazone linker): A broad singlet, the chemical shift of which would be solvent-dependent.
^{13}C NMR	- Aromatic carbons (phthalazine ring): Signals in the range of 120-150 ppm.- Sugar carbons (fructose moiety): Signals in the range of 60-100 ppm.- C=N carbon (hydrazone): A signal in the range of 140-160 ppm.
Mass Spectrometry (ESI-MS)	- $[\text{M}+\text{H}]^+$: Expected at m/z 323.1350- $[\text{M}+\text{Na}]^+$: Expected at m/z 345.1169
FT-IR	- O-H stretching (hydroxyl groups): Broad band around 3300-3500 cm^{-1} .- N-H stretching (hydrazone): Band around 3200-3400 cm^{-1} .- C=N stretching (hydrazone): Band around 1600-1650 cm^{-1} .- Aromatic C=C stretching: Bands in the region of 1450-1600 cm^{-1} .

Biological Activity and Potential Applications

While there are no specific studies on the biological activity of **Keto-D-fructose phthalazin-1-ylhydrazone**, the phthalazine core is a well-known pharmacophore present in several clinically used drugs.

Known Activities of Phthalazine Derivatives

Phthalazine derivatives have been reported to possess a wide range of pharmacological activities, including:

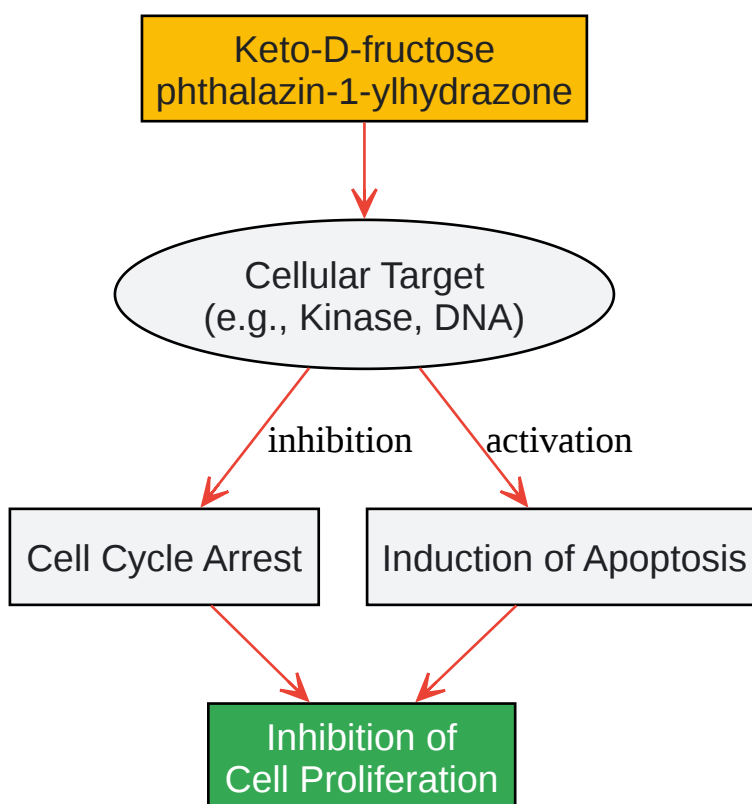
- Anticancer: Some phthalazinone derivatives have shown potent antitumor activities.[3]

- Antimicrobial: Various substituted phthalazines have demonstrated antibacterial and antifungal properties.[4]
- Anti-inflammatory: Certain phthalazine compounds exhibit anti-inflammatory effects.[4]
- Antihypertensive: The phthalazine scaffold is present in antihypertensive drugs like hydralazine.[4]

The conjugation of the phthalazine moiety to a fructose molecule could potentially modulate these activities, for instance, by altering cell permeability or interaction with biological targets.

Potential Signaling Pathway Involvement (Hypothetical)

Given the known activities of phthalazine derivatives, one could hypothesize the potential involvement of **Keto-D-fructose phthalazin-1-ylhydrazone** in various signaling pathways. For example, if the compound were to exhibit anticancer activity, it might interact with pathways involved in cell cycle regulation or apoptosis. The following diagram illustrates a hypothetical mechanism of action for an anticancer agent, which could be a starting point for investigating the biological activity of this compound.



[Click to download full resolution via product page](#)

Caption: A hypothetical signaling pathway for a potential anticancer effect.

Conclusion

Keto-D-fructose phthalazin-1-ylhydrazone is a molecule with potential for further investigation in the fields of glycobiology and medicinal chemistry. While there is a lack of specific experimental data in the public domain, this guide provides a summary of its known properties and a framework for its synthesis and characterization based on established chemical principles. The diverse biological activities associated with the phthalazine scaffold suggest that this sugar conjugate could be a valuable tool for chemical biology research and a starting point for the design of new therapeutic agents. Further research is warranted to elucidate its precise physicochemical properties, develop a robust synthetic protocol, and explore its biological activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Keto-D-fructose phthalazin-1-ylhydrazone | 1082040-10-5 | MK07237 [biosynth.com]
- 2. scbt.com [scbt.com]
- 3. researchgate.net [researchgate.net]
- 4. pharma.info.in [pharma.info.in]
- To cite this document: BenchChem. ["Keto-D-fructose phthalazin-1-ylhydrazone" molecular structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15549321#keto-d-fructose-phthalazin-1-ylhydrazone-molecular-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com